

A Technical Guide to Piroxicam-d3 for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piroxicam-d3

Cat. No.: B563770

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An in-depth overview of the commercial availability, analytical applications, and relevant biological pathways of the deuterated internal standard, **Piroxicam-d3**.

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development interested in utilizing **Piroxicam-d3**. This deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam is primarily employed as an internal standard in quantitative analytical methodologies, ensuring accuracy and precision in the measurement of Piroxicam in various biological matrices.

Commercial Availability and Suppliers

Piroxicam-d3 is readily available from a range of commercial suppliers specializing in reference standards and isotopically labeled compounds. While pricing is often subject to quotation and institutional agreements, the following tables provide a comparative summary of key product specifications from prominent suppliers to aid in procurement decisions.

Table 1: General Product Specifications for **Piroxicam-d3**

Parameter	Value
Chemical Name	4-hydroxy-2-(methyl-d3)-N-(pyridin-2-yl)-2H-benzo[e][1,2]thiazine-3-carboxamide 1,1-dioxide
CAS Number	942047-64-5
Molecular Formula	C ₁₅ H ₁₀ D ₃ N ₃ O ₄ S
Molecular Weight	Approximately 334.36 g/mol
Appearance	Typically a pale greenish-yellow solid
Storage	Recommended at -20°C for long-term stability

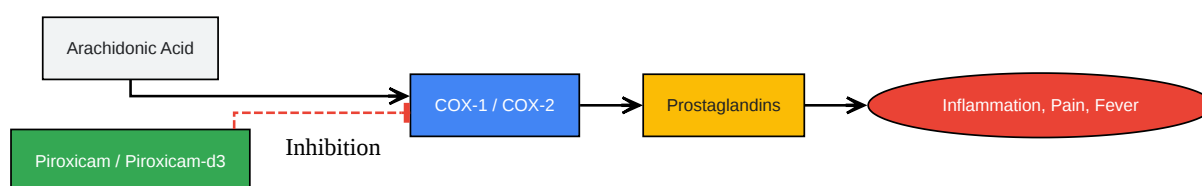
Table 2: Commercial Supplier Overview for **Piroxicam-d3**

Supplier	Catalog Number	Purity	Available Quantities	Notes
Simson Pharma Limited	P650016[1]	Certificate of Analysis provided with each compound[1]	Inquire for details	States "Instock" status[1]
Pharmaffiliates	PA STI 074160[2]	High purity	Inquire for details	Login required for price and availability[2]
Santa Cruz Biotechnology	sc-214383	---	Inquire for details	For research use only[3]
Cayman Chemical	33248[4]	≥99% deuterated forms (d ₁ -d ₃)[4]	Inquire for details	Intended for use as an internal standard for GC- or LC-MS[4]
LGC Standards	TRC-P510002[5]	>95% (HPLC)[5]	1 mg, 10 mg	Login required for price and availability[1]
MedChemExpress	HY-113516S	---	Inquire for details	Can be used as a tracer or internal standard for NMR, GC-MS, or LC-MS[6]
GlpBio	GC13672	---	1mg	Price listed as \$135.00 for 1mg
Mithridion	TRC-P510002-10MG	---	10mg	Listed as "Not Available For Sale"[7]

Note: Availability and product details are subject to change. It is recommended to visit the supplier's website for the most current information.

Mechanism of Action: Inhibition of the Cyclooxygenase (COX) Pathway

Piroxicam, the non-deuterated parent compound of **Piroxicam-d3**, exerts its anti-inflammatory, analgesic, and antipyretic effects through the inhibition of cyclooxygenase (COX) enzymes.[6] COX-1 and COX-2 are the key enzymes responsible for the conversion of arachidonic acid into prostaglandins, which are critical mediators of inflammation, pain, and fever. By blocking this pathway, Piroxicam reduces the production of these pro-inflammatory molecules.



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Piroxicam's inhibition of the COX pathway.

Experimental Protocols: Quantification of Piroxicam using Piroxicam-d3 as an Internal Standard

The primary application of **Piroxicam-d3** is as an internal standard for the accurate quantification of Piroxicam in biological samples, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol outline, which should be optimized and validated for specific experimental conditions.

Objective: To determine the concentration of Piroxicam in human plasma using **Piroxicam-d3** as an internal standard.

1. Materials and Reagents:

- Piroxicam analytical standard
- **Piroxicam-d3** (internal standard)

- Human plasma (blank)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

2. Preparation of Stock and Working Solutions:

- Piroxicam Stock Solution (1 mg/mL): Accurately weigh and dissolve Piroxicam in methanol.
- **Piroxicam-d3** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Piroxicam-d3** in methanol.
- Working Solutions: Prepare serial dilutions of the Piroxicam stock solution in methanol to create calibration standards. Prepare a working solution of **Piroxicam-d3** in methanol.

3. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample, add a known amount of **Piroxicam-d3** internal standard working solution.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

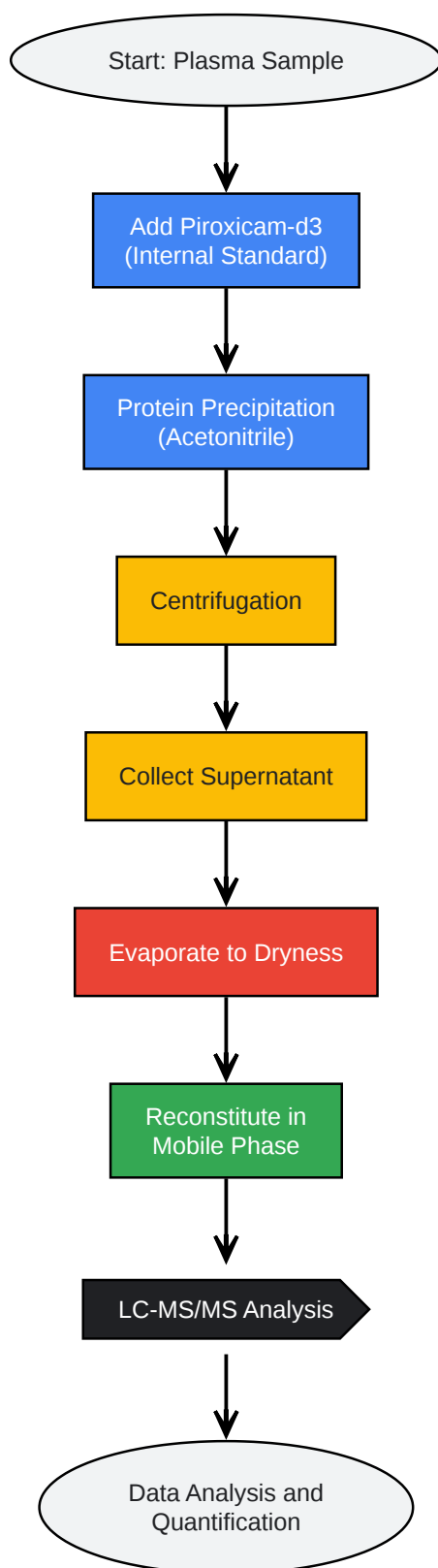
4. LC-MS/MS Instrumentation and Conditions (Example):

- LC System: A high-performance liquid chromatography system.

- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions:
 - Piroxicam: Precursor ion > Product ion (e.g., m/z 332.1 > 115.1)
 - **Piroxicam-d3**: Precursor ion > Product ion (e.g., m/z 335.1 > 115.1)

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Piroxicam to **Piroxicam-d3** against the concentration of the Piroxicam calibration standards.
- Determine the concentration of Piroxicam in the plasma samples by interpolating their peak area ratios from the calibration curve.



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A typical workflow for sample preparation and analysis.

Conclusion

Piroxicam-d3 is an essential tool for researchers and drug development professionals requiring accurate and reliable quantification of Piroxicam. Its commercial availability from multiple suppliers ensures accessibility for a wide range of analytical needs. The well-understood mechanism of action of its parent compound and established analytical methodologies provide a solid foundation for its application in pharmacokinetic, pharmacodynamic, and other bioanalytical studies. This guide provides the core information necessary for the procurement and application of **Piroxicam-d3** in a research setting.

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References

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- To cite this document: BenchChem. [A Technical Guide to Piroxicam-d3 for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b563770#commercial-suppliers-and-availability-of-piroxicam-d3>]

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